

Personal protective equipment for handling (5-Chloropyrazin-2-YL)methanamine

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Compound of Interest

Compound Name: (5-Chloropyrazin-2-YL)methanamine

Cat. No.: B1358026

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Essential Safety and Handling Guide for (5-Chloropyrazin-2-YL)methanamine

This guide provides critical safety and logistical information for the handling and disposal of **(5-Chloropyrazin-2-YL)methanamine** (CAS No. 1060814-53-0), a key intermediate in pharmaceutical research and development. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

(5-Chloropyrazin-2-YL)methanamine is classified as a hazardous substance. The following table summarizes its GHS classification.[1]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling this compound. The recommended PPE is detailed below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

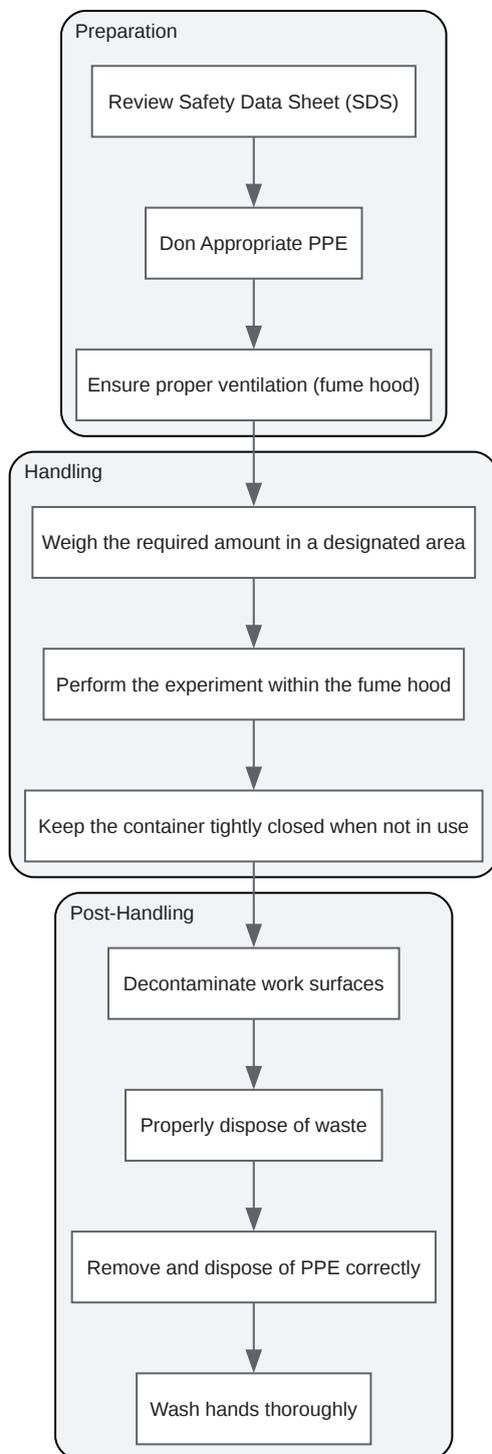
Protection Type	Specific Equipment	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	Protects against splashes and dust particles that can cause serious eye irritation. [2] [3]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	Prevents skin contact, which can lead to irritation. Gloves must be inspected before use and disposed of properly after. [1] [2]
Body Protection	A complete chemical-resistant suit or a lab coat with long sleeves.	Protects the skin from accidental contact and contamination. [1] [2]
Respiratory Protection	A NIOSH-approved P95 (US) or P1 (EU EN 143) particle respirator.	Necessary when handling the solid form to avoid inhalation of dust, which can cause respiratory irritation. [1]

Operational Protocols

Strict adherence to the following protocols is essential for the safe handling and disposal of **(5-Chloropyrazin-2-YL)methanamine**.

General Handling Workflow

The following diagram outlines the standard procedure for handling **(5-Chloropyrazin-2-YL)methanamine** in a laboratory setting.



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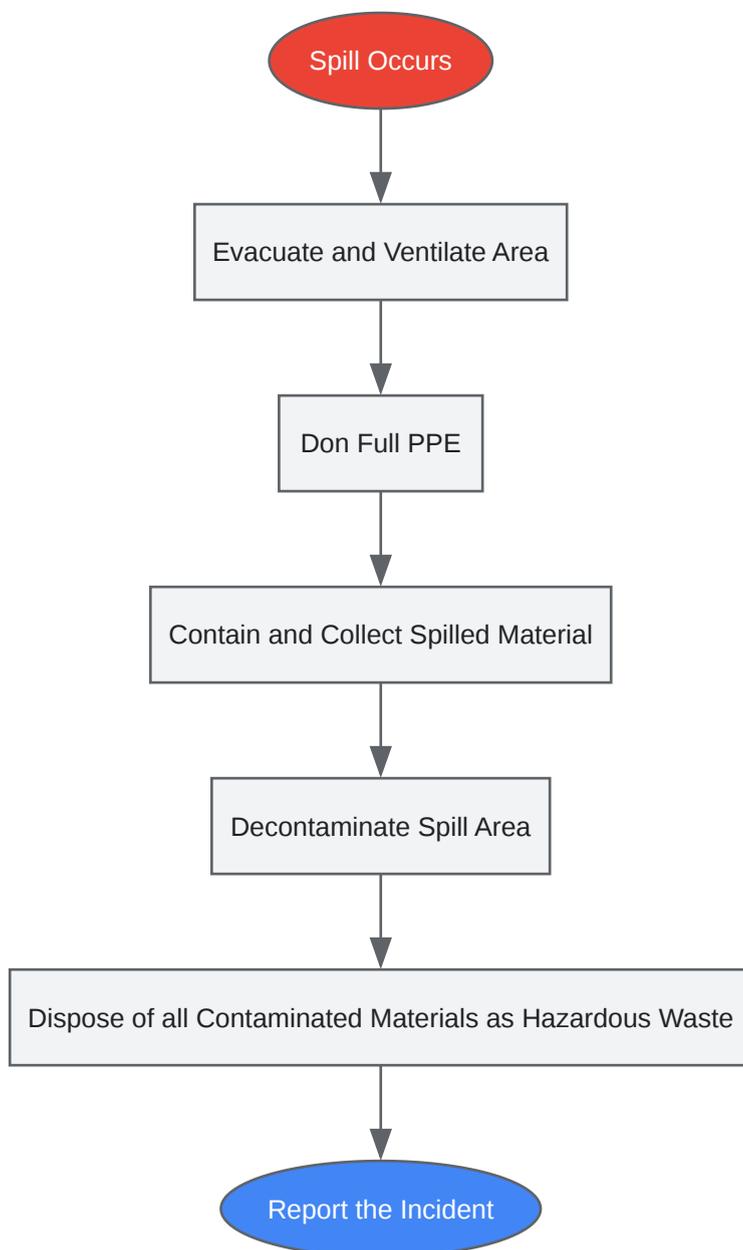
Caption: General workflow for handling **(5-Chloropyrazin-2-YL)methanamine**.

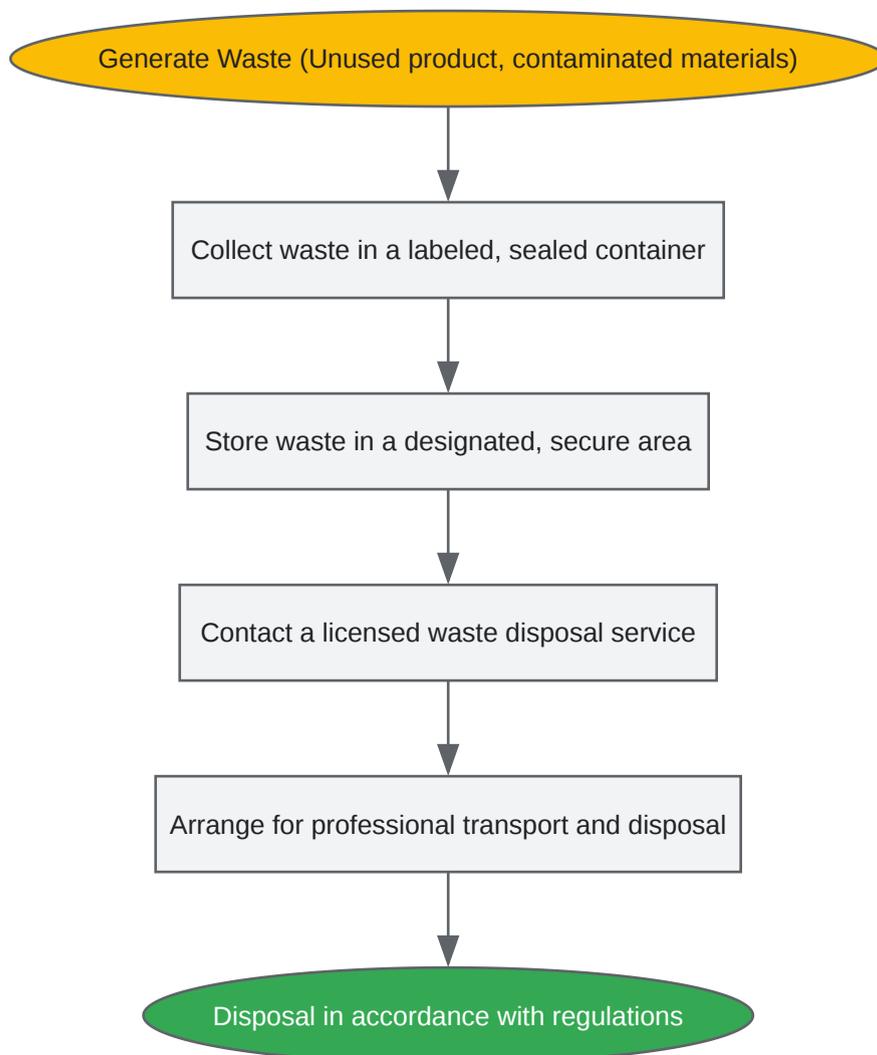
Spill Response Protocol

In the event of a spill, the following steps should be taken immediately to mitigate exposure and contamination.

- **Evacuate and Ventilate:** Immediately evacuate non-essential personnel from the spill area and ensure the area is well-ventilated.[\[1\]](#)
- **Don PPE:** Wear the appropriate PPE, including respiratory protection, chemical-resistant gloves, and a protective suit.[\[1\]](#)[\[2\]](#)
- **Contain the Spill:** For solid spills, carefully sweep or shovel the material into a suitable, closed container for disposal, avoiding dust formation.[\[1\]](#)[\[2\]](#)
- **Decontaminate:** Clean the spill area thoroughly with soap and plenty of water.[\[1\]](#)
- **Dispose of Waste:** All contaminated materials, including cleaning materials and PPE, must be disposed of as hazardous waste.[\[1\]](#)

The logical flow of the spill response is illustrated in the diagram below.





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